

Formulation of Genite for Experimental Pesticide Application: Application Notes and Protocols

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Compound of Interest

Compound Name: Genite

Cat. No.: B165547

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Introduction

Genite, chemically known as 2,4-Dichlorophenyl benzenesulfonate, is a non-systemic acaricide effective against a variety of phytophagous mites.^[1] It functions primarily as a stomach poison with some contact activity, targeting both nymphal and adult stages of mites.^[1] This document provides detailed application notes and protocols for the experimental use of **Genite**, focusing on its formulation, preparation, and application for researchers in pesticide development and related fields. **Genite** is available in two primary formulations: a 50% Emulsifiable Concentrate (EC) and a 50% Wettable Powder (WP).^[1]

Chemical and Physical Properties

A thorough understanding of **Genite**'s properties is crucial for its effective and safe handling in a laboratory and experimental field setting.

Property	Value	Reference
Chemical Name	2,4-Dichlorophenyl benzenesulfonate	[2]
CAS Number	97-16-5	[2]
Molecular Formula	C ₁₂ H ₈ Cl ₂ O ₃ S	
Molecular Weight	303.16 g/mol	
Appearance	Waxy solid	
Solubility	Practically insoluble in water; soluble in most organic solvents.	
Stability	Stable to heat and in acidic and neutral media. Hydrolyzed by alkali.	

Experimental Formulations and Preparation

For experimental purposes, **Genite** is typically formulated as a 50% Emulsifiable Concentrate (EC) or a 50% Wettable Powder (WP).

Genite 50% Emulsifiable Concentrate (EC)

This formulation contains 50% active ingredient (**Genite**) by weight, along with emulsifiers and solvents to allow for spontaneous formation of an emulsion when mixed with water.

Preparation of Spray Solution:

- Calculate Required Volume: Determine the total volume of spray solution needed and the desired final concentration of **Genite**.
- Pre-slurry (Recommended): For smaller volumes, it is advisable to create a pre-slurry. Mix the required amount of **Genite** 50% EC with a small amount of water in a separate container and stir until a uniform mixture is achieved.

- **Dilution:** Add the pre-slurry to the main spray tank that is partially filled with water. Agitate the mixture continuously while adding the remaining water to reach the final desired volume.
- **Agitation:** Continuous agitation is crucial to maintain a stable emulsion.

Genite 50% Wettable Powder (WP)

This formulation consists of 50% active ingredient (**Genite**) by weight, blended with a wetting agent and a dispersing agent to facilitate suspension in water.

Preparation of Spray Suspension:

- **Calculate Required Weight:** Determine the total volume of spray solution needed and the desired final concentration of **Genite**.
- **Pre-slurry:** Create a pre-slurry by mixing the required weight of **Genite** 50% WP with a small amount of water in a separate container. Stir to form a smooth, lump-free paste.
- **Dilution:** Add the pre-slurry to the main spray tank that is partially filled with water. Agitate the mixture vigorously while adding the remaining water.
- **Agitation:** Wettable powders can settle out over time. Therefore, constant and vigorous agitation is essential to ensure a uniform suspension during application.

Experimental Protocols

The following protocols are provided as a starting point for experimental applications. Researchers should adapt these protocols based on the specific target pest, crop, and environmental conditions.

Efficacy Trial against Two-Spotted Spider Mite (*Tetranychus urticae*)

This protocol outlines a laboratory bioassay to determine the efficacy of **Genite** against adult female *Tetranychus urticae*.

Materials:

- **Genite** 50% EC or 50% WP formulation
- Distilled water
- Surfactant (non-ionic, as recommended for the formulation)
- Bean leaf discs (or other suitable host plant)
- Petri dishes with moistened filter paper
- Fine camel-hair brush
- Spray tower or precision sprayer
- Adult female *Tetranychus urticae* of a uniform age

Procedure:

- Preparation of Test Solutions: Prepare a series of dilutions of the **Genite** formulation in distilled water. A recommended starting range for a dose-response study would be 100, 250, 500, 1000, and 2000 ppm of the active ingredient. Include a control group treated with water and surfactant only.
- Treatment Application:
 - Place leaf discs on the moistened filter paper in the Petri dishes, abaxial side up.
 - Using a fine camel-hair brush, carefully transfer a known number of adult female mites (e.g., 20-30) onto each leaf disc.
 - Apply the test solutions to the leaf discs using a spray tower or precision sprayer to ensure uniform coverage.
- Incubation: Incubate the treated Petri dishes at a constant temperature and humidity (e.g., $25 \pm 1^{\circ}\text{C}$, 60-70% RH) with a defined photoperiod.
- Mortality Assessment: Assess mite mortality at 24, 48, and 72 hours post-treatment. Mites that are unable to move when prodded with a fine brush are considered dead.

- **Data Analysis:** Calculate the percentage of mortality for each concentration, corrected for control mortality using Abbott's formula. Determine the LC50 (lethal concentration for 50% of the population) using probit analysis.

Field Application Protocol for Fruit Trees (Apples, Pears)

This protocol provides a general guideline for the application of **Genite** 50% EC on pome fruit trees for the control of phytophagous mites.

Application Timing:

- Apply **Genite** during the pre-blossom stages for optimal efficacy and to minimize potential phytotoxicity. Later applications may cause leaf yellowing and damage to apples.

Dilution Rate:

- A general recommendation is 1.5 pints of **Genite** 50% EC per 100 US gallons of water. This is equivalent to approximately 900 ml per 378.5 liters.

Application Procedure:

- **Scouting:** Monitor mite populations regularly to determine the optimal timing for application based on economic thresholds.
- **Calibration:** Calibrate spray equipment to ensure uniform and thorough coverage of all plant surfaces, including the undersides of leaves where mites congregate.
- **Mixing:** Prepare the spray solution as described in the "Preparation of Spray Solution" section for the EC formulation.
- **Application:** Apply the spray solution to the point of runoff, ensuring complete coverage of the tree canopy.
- **Re-entry Interval (REI):** Adhere to all specified re-entry intervals as per local regulations and safety data sheets.

Field Application Protocol for Cotton

This protocol provides a general guideline for the application of **Genite** 50% WP on cotton for the control of spider mites.

Application Timing:

- Apply when mite populations begin to build and before significant webbing occurs.

Dilution Rate:

- While a specific rate for the 50% WP on cotton is not readily available in the provided search results, a starting point can be extrapolated from the EC recommendation. It is crucial to conduct small-scale trials to determine the optimal application rate for local conditions.

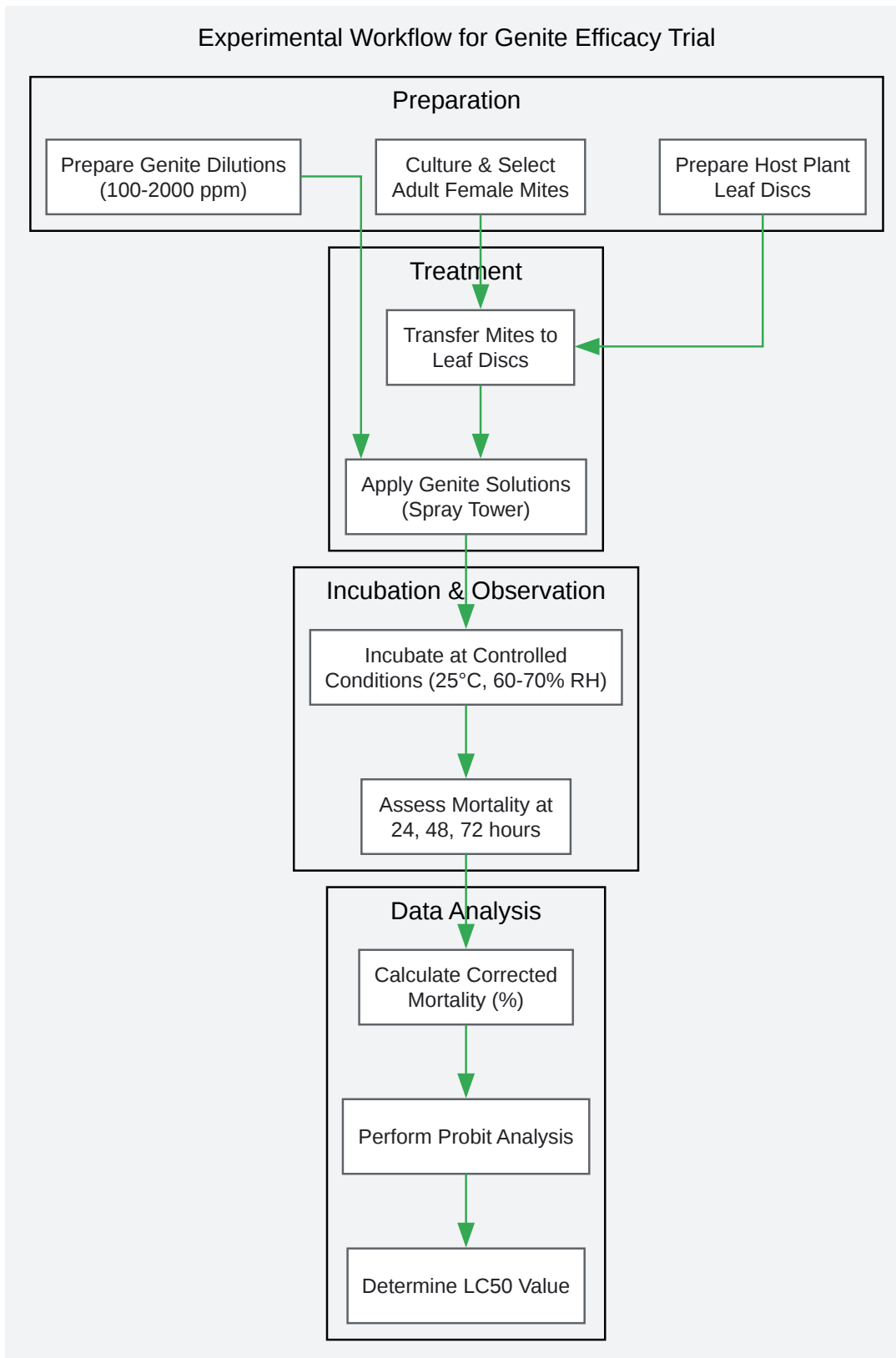
Application Procedure:

- **Scouting:** Regularly inspect cotton plants, especially the lower leaves, for the presence of mites and their eggs.
- **Calibration:** Ensure spray equipment is properly calibrated to deliver the desired volume and achieve thorough coverage.
- **Mixing:** Prepare the spray suspension as described in the "Preparation of Spray Suspension" section for the WP formulation. Maintain constant agitation in the spray tank.
- **Application:** Apply the spray suspension to the cotton plants, focusing on achieving good penetration into the plant canopy.
- **Pre-Harvest Interval (PHI):** Observe all pre-harvest intervals as mandated by local agricultural regulations.

Mode of Action

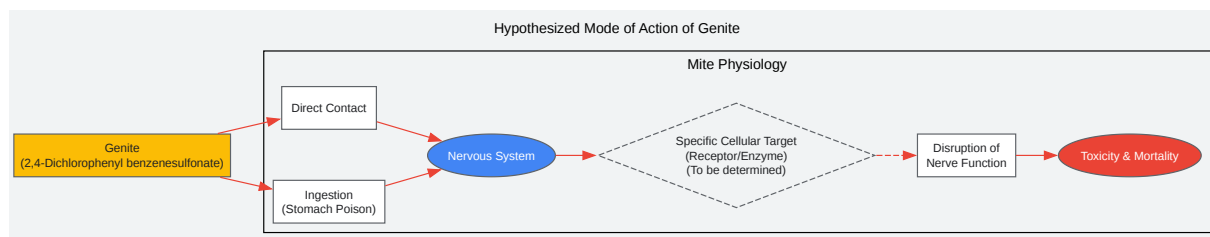
Genite acts as a non-systemic acaricide, primarily through ingestion (stomach poison) with some efficacy upon direct contact. While the precise molecular targets and signaling pathways are not fully elucidated in the provided search results, its chemical structure as a benzenesulfonate derivative suggests a potential for neurotoxic effects. Organosulfur compounds can interfere with the nervous system of arthropods. Further research is required to identify the specific receptors or enzymes that **Genite** interacts with in mites.

Visualizations



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Caption: Workflow for determining the efficacy of **Genite** against *Tetranychus urticae*.



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References

- 1. Genite | C₁₂H₈Cl₂O₃S | CID 7327 - PubChem [pubchem.ncbi.nlm.nih.gov]
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